Technical Guide: N-(cyclohexylmethyl)-2-hydroxyacetamide in the Acetamide Landscape

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Compound of Interest

Compound Name:	*N-(cyclohexylmethyl)-2-hydroxyacetamide*
CAS No.:	*645405-30-7*
Cat. No.:	*B3002934*

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Executive Summary

N-(cyclohexylmethyl)-2-hydroxyacetamide (CAS: 645405-30-7) represents a distinct structural departure from the classical "racetam" class of nootropics. While traditional acetamides like Piracetam rely on a rigid 2-pyrrolidone ring for hydrophilic cognitive modulation, **N-(cyclohexylmethyl)-2-hydroxyacetamide** utilizes a flexible, lipophilic linear architecture.

This guide objectively compares this compound against two primary alternatives:

- Piracetam: The cyclic standard for cognitive enhancement.[1]
- N-cyclohexyl-2-phenoxyacetamide: A lipophilic analogue with established anti-inflammatory and enzyme-modulating activity.

Key Verdict: The N-(cyclohexylmethyl) moiety shifts the pharmacological profile from pure glutamate receptor modulation (typical of Piracetam) toward membrane interaction and enzyme inhibition (specifically Fatty Acid Amide Hydrolase - FAAH - and Histone Deacetylase - HDAC -

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targets), making it a candidate for analgesic and neuroprotective research rather than pure nootropic application.

Chemical Profile & Structural Analysis[2][3][4][5][6][7]

The fundamental difference lies in the "Head-Tail" architecture. **N-(cyclohexylmethyl)-2-hydroxyacetamide** features a "Hydrophilic Head" (hydroxyacetamide) and a "Lipophilic Tail" (cyclohexylmethyl), creating an amphiphilic profile absent in cyclic alternatives.

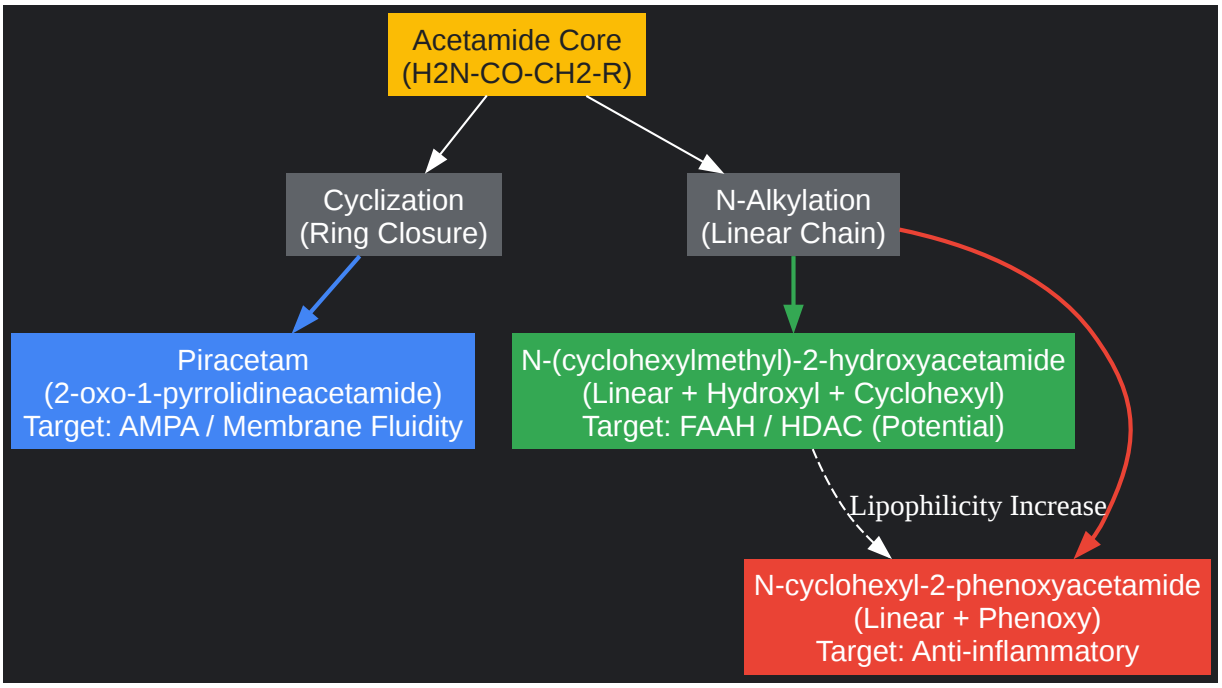
Table 1: Physicochemical Comparison

Feature	N-(cyclohexylmethyl)-2-hydroxyacetamide	Piracetam **(Standard)**	N-cyclohexyl-2-phenoxyacetamide
Structure Type	Linear, Amphiphilic	Cyclic (Pyrrolidone), Hydrophilic	Linear, Highly Lipophilic
CAS Number	645405-30-7	7491-74-9	303092-41-3
LogP (Predicted)	~1.1 - 1.5	-1.7 (Highly Water Soluble)	~2.9 (Low Water Solubility)
BBB Permeability	High (Lipophilic transport)	Low to Moderate (Saturable transport)	High (Passive diffusion)
H-Bond Donors	2 (Amide NH, Hydroxyl OH)	1 (Amide NH2)	1 (Amide NH)
Primary Target	FAAH / HDAC (Inferred Class Activity)	AMPA Receptors / Membrane Fluidity	COX-2 / iNOS expression

Structural Logic (DOT Visualization)

The following diagram illustrates the structural divergence from the core acetamide motif.

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Caption: Structural divergence showing the shift from hydrophilic cyclic drugs (Piracetam) to lipophilic linear probes (Topic Compound).

Biological Performance & Mechanism[8][9][10][11]

vs. Piracetam (Cognitive Enhancement)

- Piracetam acts by modulating membrane fluidity and allosterically binding to AMPA receptors. It requires high doses (grams) due to poor potency and rapid clearance.
- **N-(cyclohexylmethyl)-2-hydroxyacetamide** lacks the pyrrolidone ring necessary for the classical "racetam" AMPA potentiation. However, its cyclohexyl group mimics the lipid tails of endogenous cannabinoids (anandamide), suggesting it may act as a Fatty Acid Amide Hydrolase (FAAH) inhibitor.
    - Hypothesis: Instead of direct receptor binding, it likely prevents the breakdown of neuroprotective lipids.

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vs. N-cyclohexyl-2-phenoxyacetamide (Anti-Inflammatory)

- Phenoxy analogues are documented to inhibit nitric oxide (NO) production in macrophages (anti-inflammatory).
- The Hydroxyacetamide variant (Topic Compound) introduces a "Zinc Binding Group" (ZBG) potential. The terminal hydroxyl group (-CH2OH) adjacent to the amide is a known motif for chelating zinc in metalloenzymes like Histone Deacetylase (HDAC).
    - Advantage: The topic compound offers a dual-potential profile: Neuroprotection (via FAAH-like mimicry) and Epigenetic modulation (via HDAC-like zinc chelation), whereas the phenoxy variant is strictly anti-inflammatory.

Experimental Protocols

As a Senior Application Scientist, I recommend the following self-validating protocols to characterize this compound.

Protocol A: Synthesis via Amidation (High Purity Method)

Causality: Direct amidation of methyl glycolate avoids the use of toxic coupling reagents (EDC/HOBt) and simplifies purification.

Reagents:

- Methyl glycolate (1.0 eq)
- Cyclohexanemethylamine (1.1 eq)
- Solvent: Methanol (anhydrous)[2]
- Catalyst: Triethylamine (0.1 eq, optional)

Workflow:

- Dissolution: Dissolve Methyl glycolate in anhydrous Methanol (0.5 M concentration).

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- Addition: Add Cyclohexanemethylamine dropwise at 0°C to prevent exotherm-related side reactions.
- Reflux: Heat to 60°C for 12 hours. Monitor via TLC (Mobile phase: 5% MeOH in DCM).
  - Validation: Disappearance of the ester spot (Rf ~0.8) and appearance of the amide spot (Rf ~0.4).
- Workup: Evaporate solvent. Recrystallize from Hexane/Ethyl Acetate (3:1) to yield white crystals.[2]

Protocol B: FAAH Inhibition Screening Assay

Causality: To verify the "Lipid Mimicry" hypothesis, we measure the inhibition of FAAH, which degrades the fluorescent substrate AMC-Arachidonoyl Amide.

Materials:

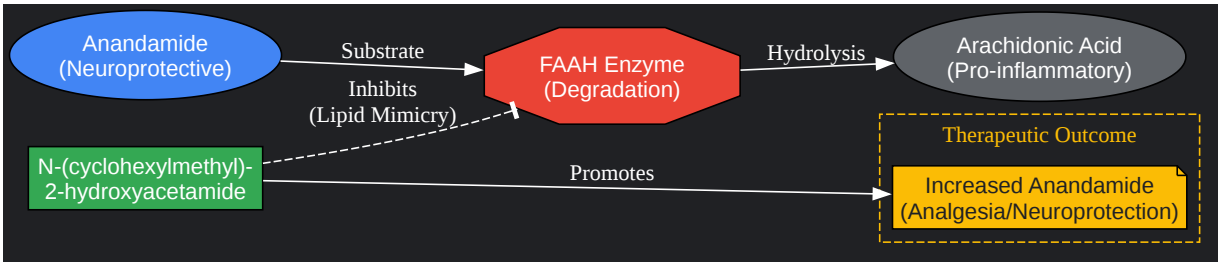
- Recombinant Human FAAH (Enzyme)[3]
- Substrate: AMC-Arachidonoyl Amide (activates fluorescence upon cleavage)
- Inhibitor: **N-(cyclohexylmethyl)-2-hydroxyacetamide** (Test) vs. URB597 (Control)

Step-by-Step:

- Buffer Prep: 50 mM Tris-HCl, pH 7.4, 1 mM EDTA, 0.1% BSA.
- Incubation: Incubate 10 nM FAAH with Test Compound (0.1 µM – 100 µM) for 10 minutes at 37°C.
- Reaction Start: Add 2 µM AMC-Arachidonoyl Amide.
- Measurement: Monitor Fluorescence (Ex: 340nm / Em: 460nm) for 30 minutes.
- Calculation: Plot Slope (RFU/min) vs. log[Inhibitor]. Calculate IC50.
  - Self-Validation: The positive control (URB597) must show >90% inhibition at 1 µM. If not, the enzyme is inactive.

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Mechanism Visualization (Endocannabinoid Pathway)



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Caption: Proposed mechanism where the topic compound inhibits FAAH, preserving neuroprotective Anandamide levels.

References

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